

Technical Whitepaper: The Emergence of Bromodichloroacetonitrile as a Disinfection Byproduct

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Compound of Interest

Compound Name: *Bromodichloroacetonitrile*

Cat. No.: *B141491*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: The disinfection of drinking water is a critical public health measure that has virtually eliminated waterborne diseases in many parts of the world. However, the chemical disinfectants used, most commonly chlorine, can react with naturally occurring organic and inorganic matter in the source water to form a complex mixture of unintended chemical compounds known as disinfection byproducts (DBPs). This technical guide provides an in-depth examination of the discovery, formation, analysis, and toxicological significance of a specific nitrogenous DBP: **bromodichloroacetonitrile**. Quantitative data are summarized in structured tables, detailed experimental protocols are provided for key analytical methods, and critical pathways and workflows are visualized using Graphviz diagrams.

Introduction to Disinfection Byproducts (DBPs)

The practice of disinfecting drinking water, primarily through chlorination, has been a cornerstone of public health for over a century. While incredibly effective at inactivating pathogenic microorganisms, this process leads to the formation of DBPs.^{[1][2]} The discovery of trihalomethanes (THMs) in chlorinated water in the 1970s marked the beginning of a new era in water quality research, shifting focus to the potential long-term health risks associated with chronic exposure to these chemical contaminants. Since then, over 700 DBPs have been identified, with many exhibiting cytotoxic, genotoxic, and carcinogenic properties.^{[1][2]}

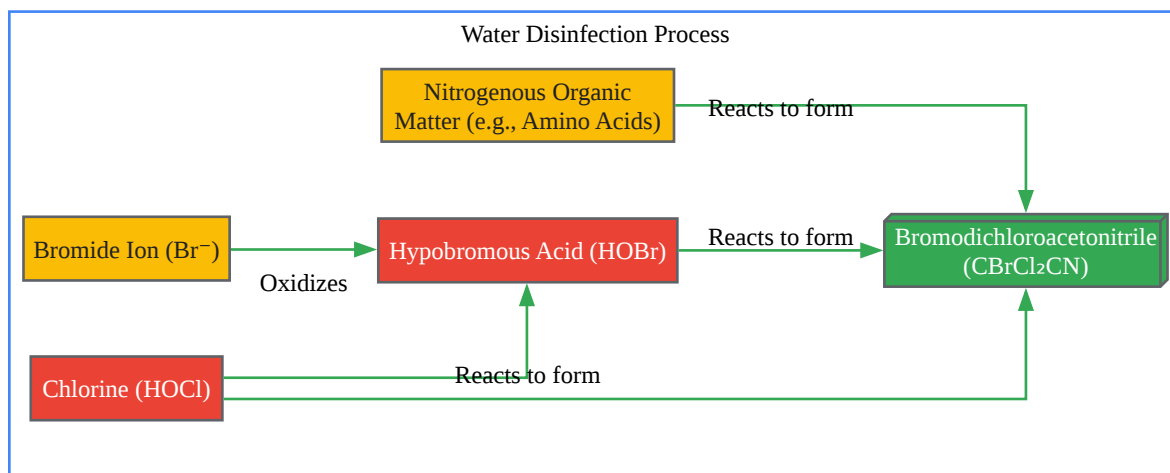
Among the various classes of DBPs, nitrogenous DBPs (N-DBPs) such as haloacetonitriles (HANs) are of increasing concern due to their generally higher toxicity compared to regulated carbonaceous DBPs like THMs and haloacetic acids (HAAs).[2] **Bromodichloroacetonitrile** is a member of the HAN family, which also includes dichloroacetonitrile, dibromoacetonitrile, and trichloroacetonitrile.[3]

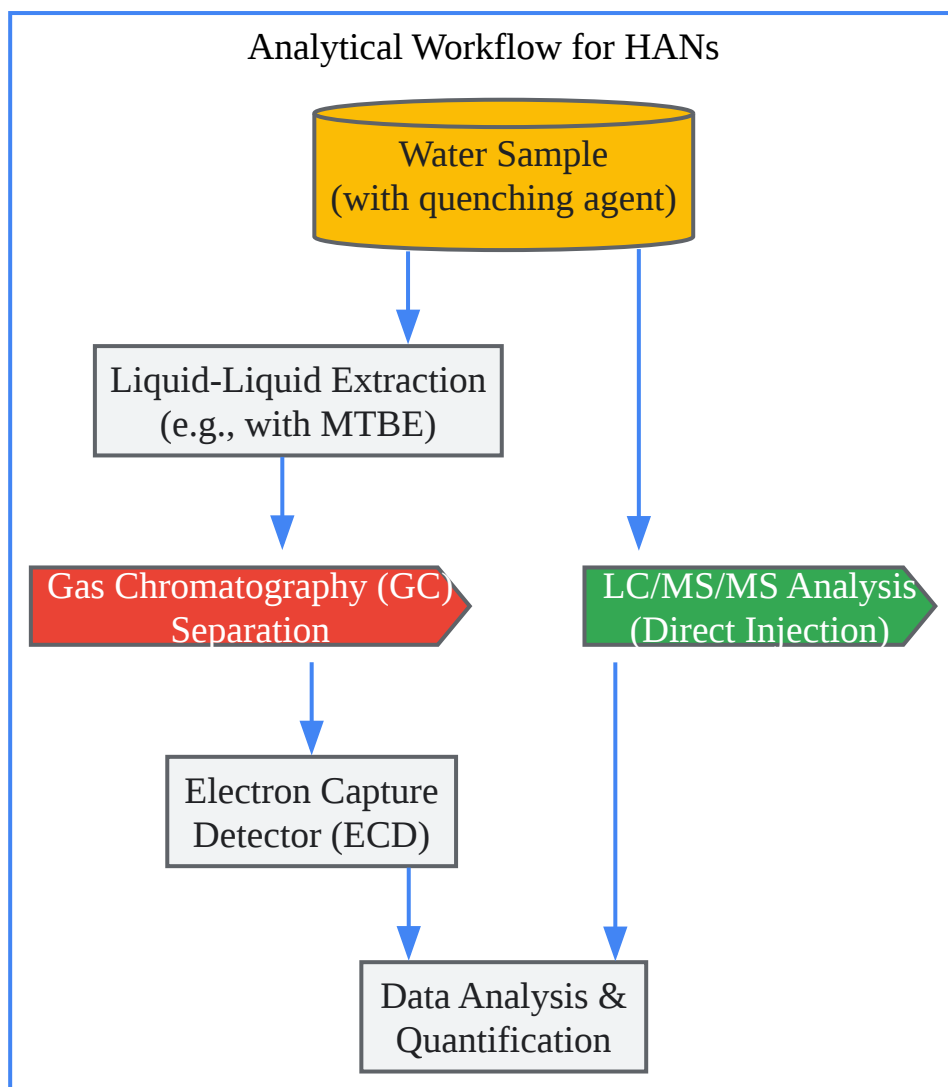
Discovery and Formation of Bromodichloroacetonitrile

The identification of haloacetonitriles as DBPs emerged from research investigating the reaction of chlorine with natural organic matter (NOM) in water.[4][5][6] It was discovered that disinfectants react with nitrogen-containing organic precursors, such as amino acids, algae, and fulvic acids, to form HANs.[4][5][7]

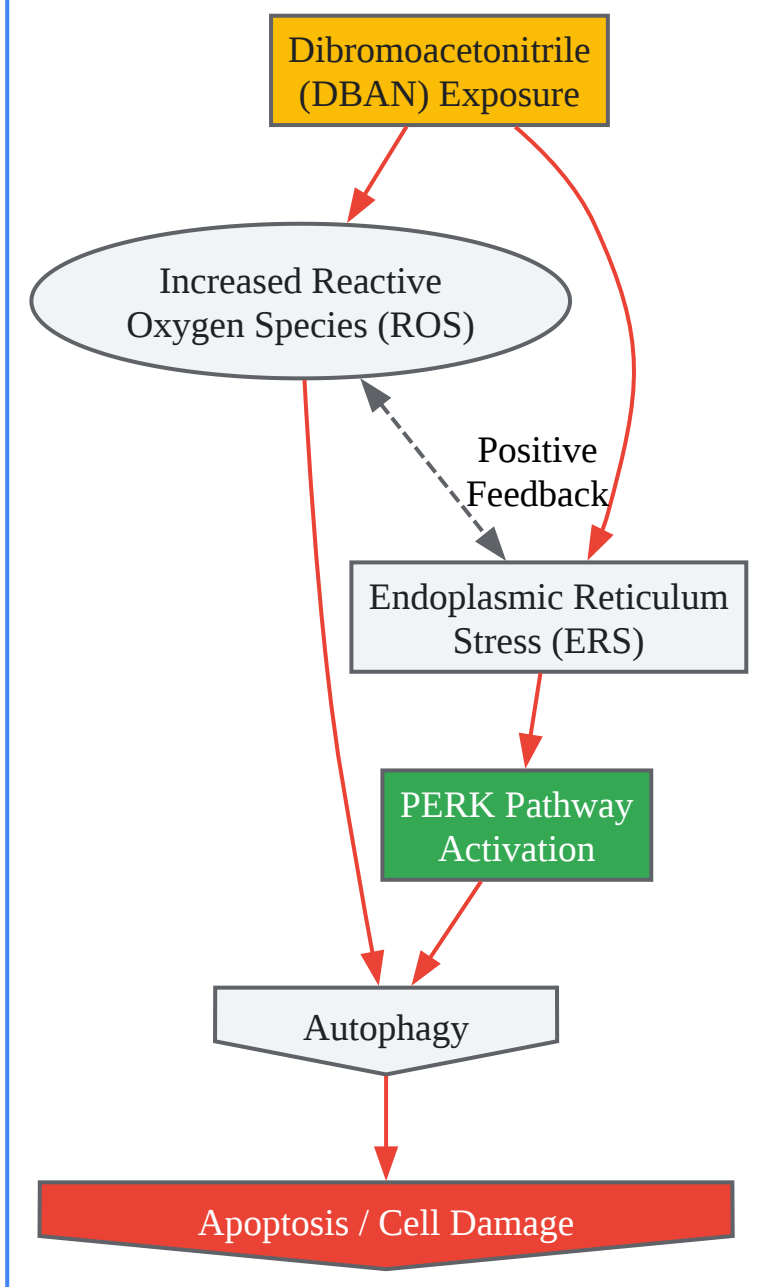
Formation Pathways

The formation of **bromodichloroacetonitrile** is contingent on the presence of bromide in the source water.[7] During chlorination, chlorine (in the form of hypochlorous acid, HOCl) oxidizes bromide ions (Br^-) to form hypobromous acid (HOBr). Both HOCl and HOBr are powerful oxidizing and halogenating agents that react with nitrogenous NOM to produce a variety of halogenated byproducts. The speciation of the resulting HANs is heavily influenced by the bromide concentration; as bromide levels increase, a shift towards the formation of more brominated species, including **bromodichloroacetonitrile**, is observed.[8][9]





Proposed DBAN-Induced Neurotoxicity Pathway



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